

# The Core Mechanism of Diazald: A Precursor to Diazomethane

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## Compound of Interest

Compound Name: *Diazald*

Cat. No.: *B120255*

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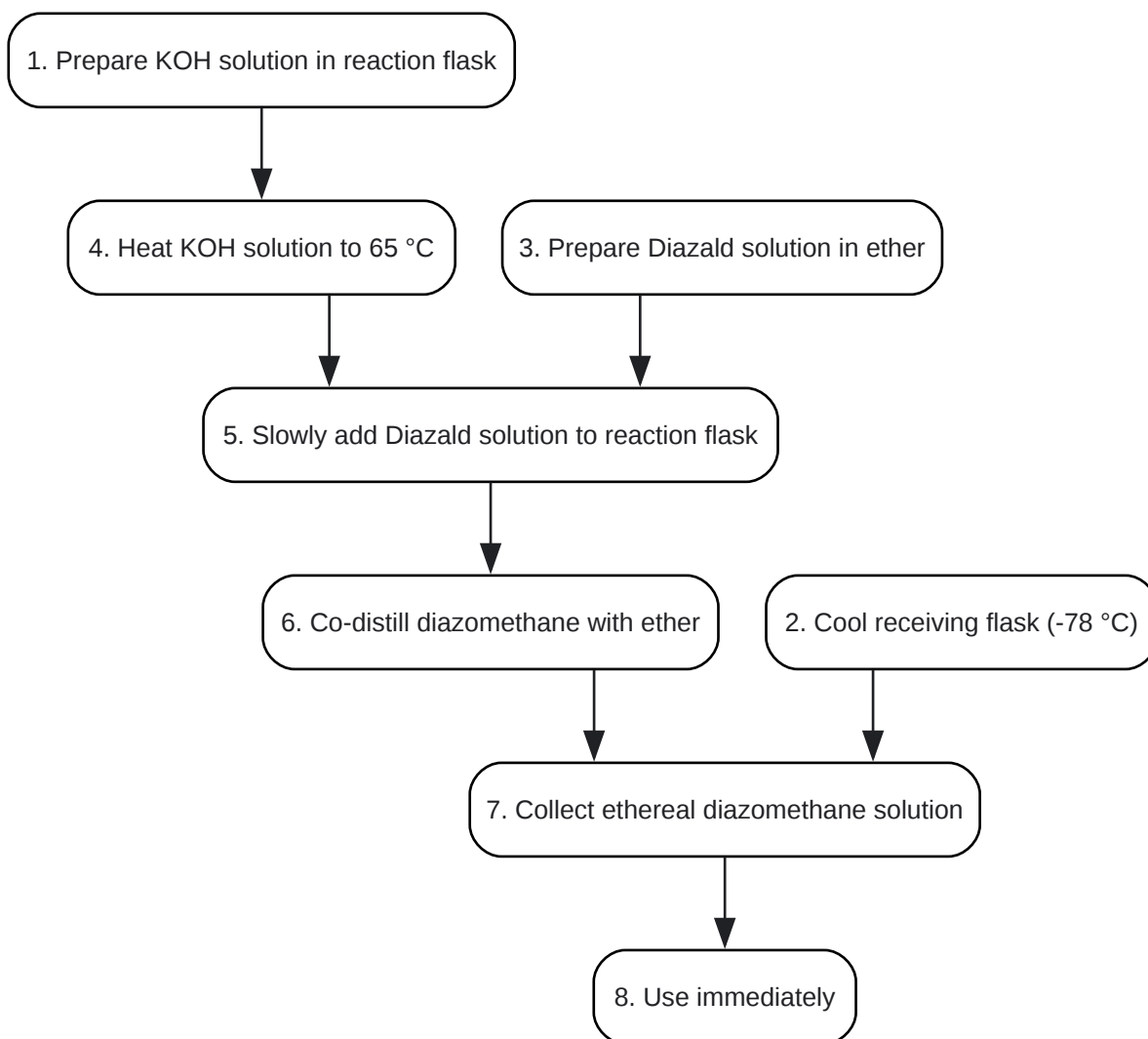
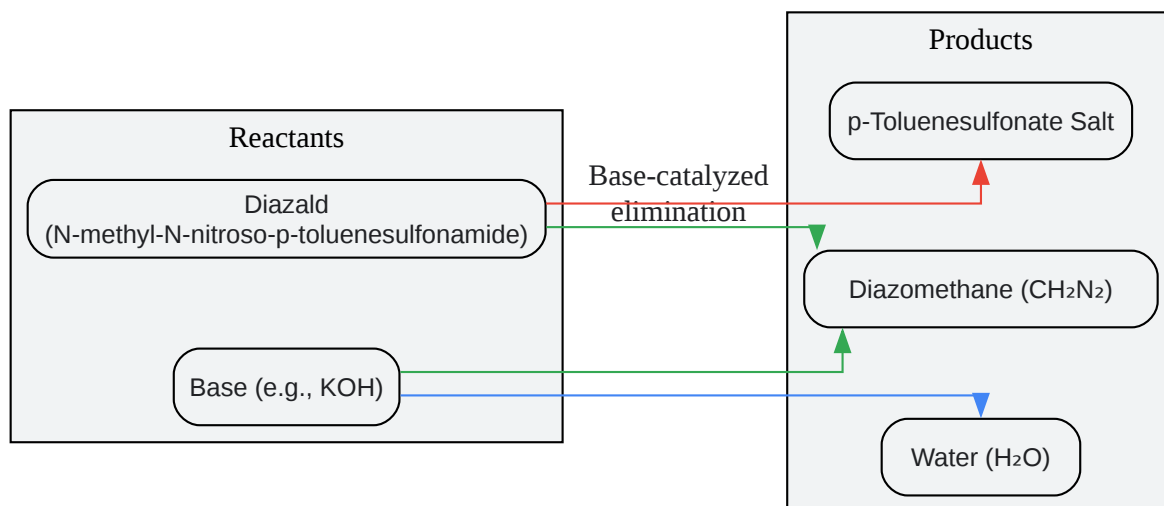
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

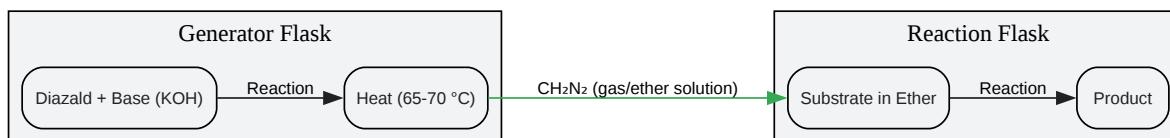
**Diazald**, chemically known as N-methyl-N-nitroso-p-toluenesulfonamide, serves as a crucial and relatively safe precursor for the in-situ generation of diazomethane, a versatile but highly toxic and explosive methylating agent in organic synthesis.<sup>[1]</sup> This guide elucidates the fundamental mechanism of action of **Diazald**, provides detailed experimental protocols for the generation of diazomethane, and presents relevant data in a structured format for ease of comparison.

## Mechanism of Action: Base-Catalyzed Elimination

The primary function of **Diazald** is to generate diazomethane through a base-catalyzed elimination reaction.<sup>[1][2]</sup> This process is typically carried out by treating **Diazald** with a strong base, such as potassium hydroxide (KOH) or sodium hydroxide (NaOH), in a suitable solvent system.<sup>[1][2]</sup> The reaction proceeds through a two-step elimination mechanism.

The reaction is initiated by the attack of a hydroxide ion on the methyl group's hydrogen, which is acidic due to the electron-withdrawing nature of the adjacent nitrosamine and tosyl groups. This is followed by a rearrangement and subsequent elimination to yield diazomethane and the p-toluenesulfonate salt as a byproduct.<sup>[1]</sup> The diazomethane is typically co-distilled with a low-boiling solvent like diethyl ether as it is formed.<sup>[1]</sup>





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## References

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